

# Cdk2-IN-20: A Technical Guide to a Selective CDK2 Inhibitor

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## Compound of Interest

Compound Name: Cdk2-IN-20

Cat. No.: B12388073

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cdk2-IN-20**, a potent and selective inhibitor of Cyclin-Dependent Kinase 2 (CDK2). This document details its mechanism of action, chemical properties, and the experimental protocols for its characterization, serving as a comprehensive resource for researchers in oncology and drug discovery.

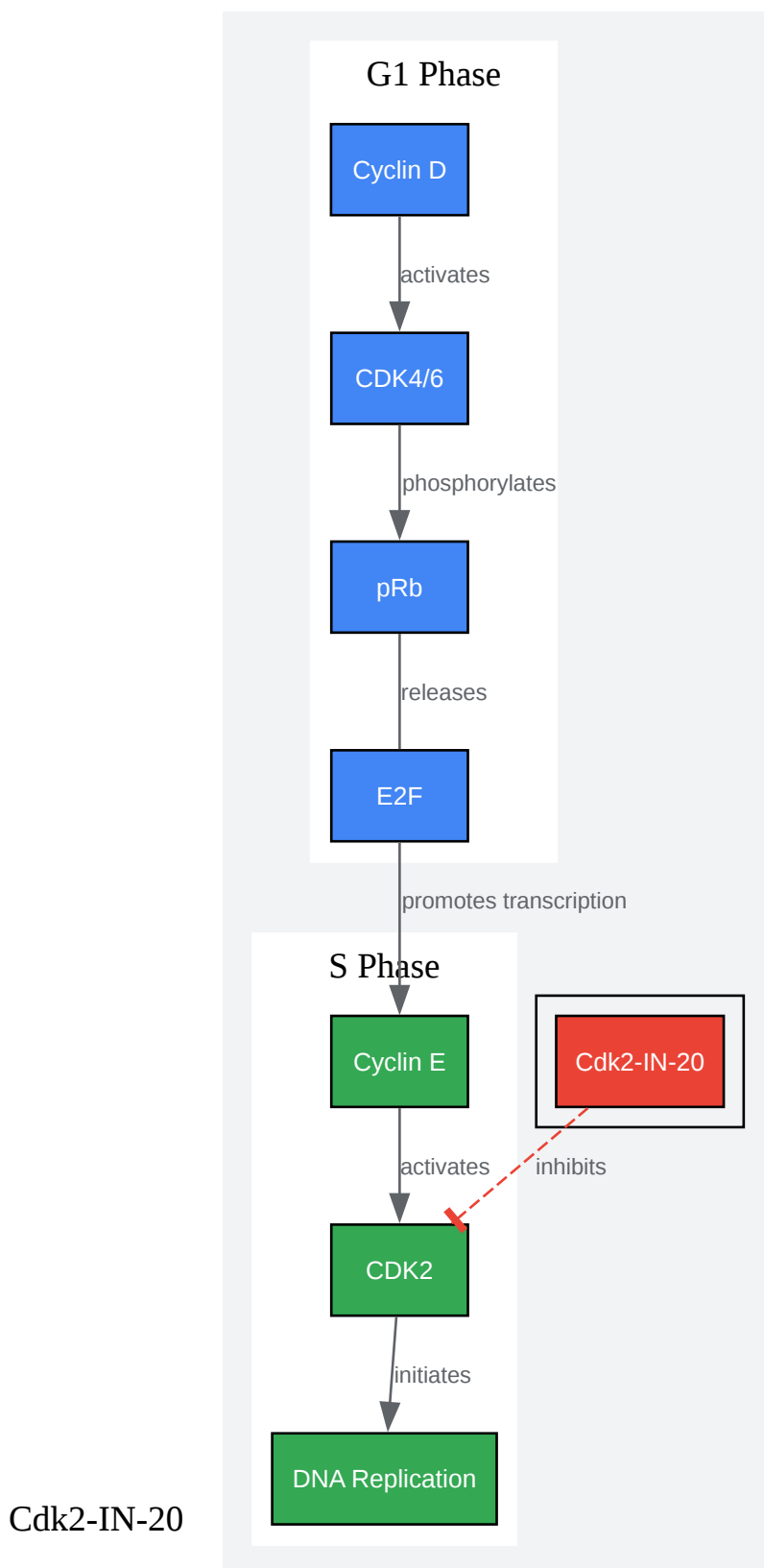
## Introduction

Cyclin-Dependent Kinase 2 (CDK2) is a key regulator of cell cycle progression, particularly at the G1/S phase transition.[1] Dysregulation of CDK2 activity is a hallmark of many cancers, making it a critical target for therapeutic intervention.[2] **Cdk2-IN-20** (also referred to as compound 3b) has emerged as a promising selective inhibitor of CDK2, demonstrating potent anti-proliferative effects in cancer cell lines.[3] This guide summarizes the current knowledge on **Cdk2-IN-20**, with a focus on its quantitative data, experimental methodologies, and the signaling pathways it modulates.

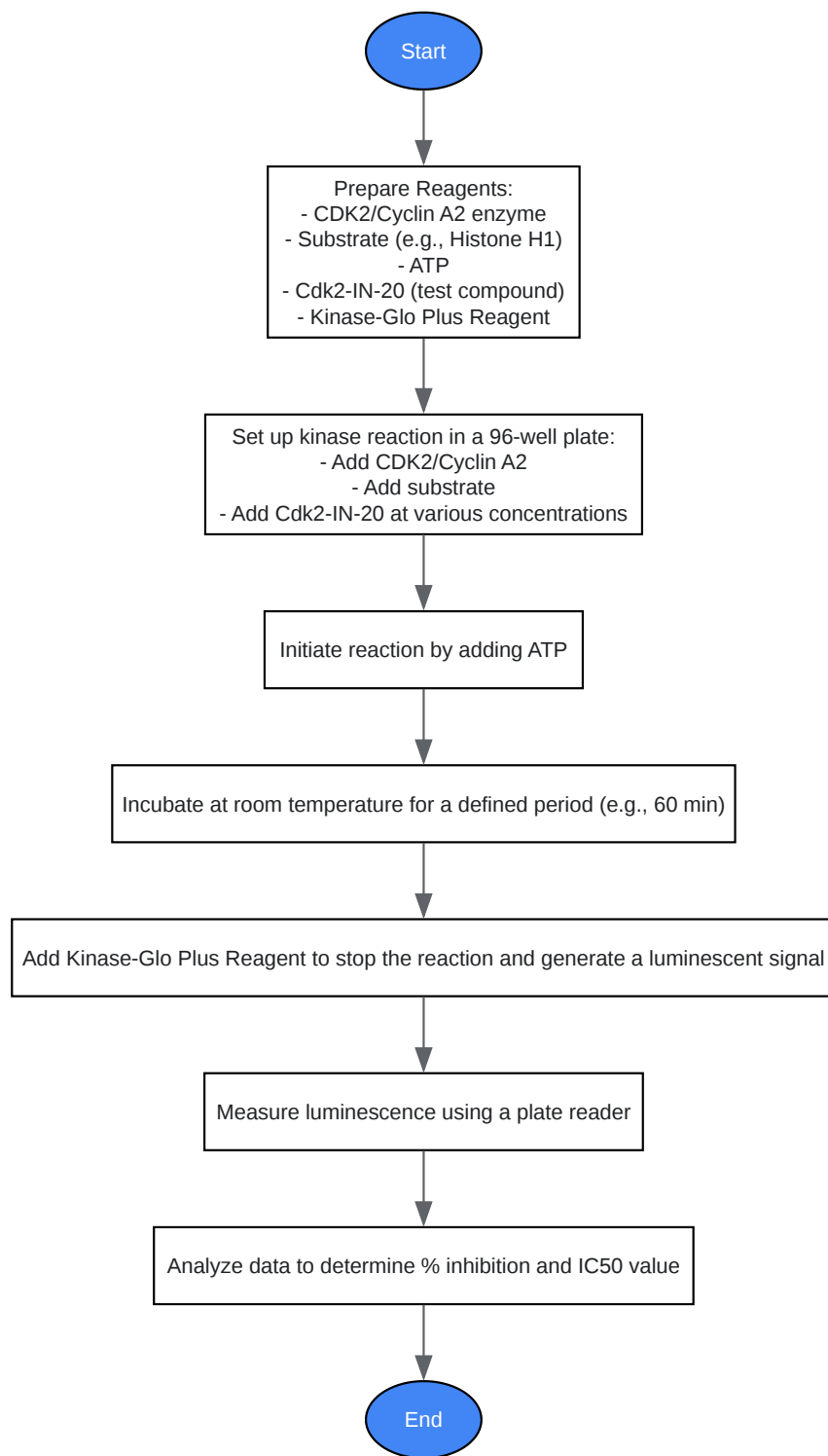
## Chemical Properties and Synthesis

**Cdk2-IN-20** is a pyrazole-based compound. Its chemical structure is presented below.

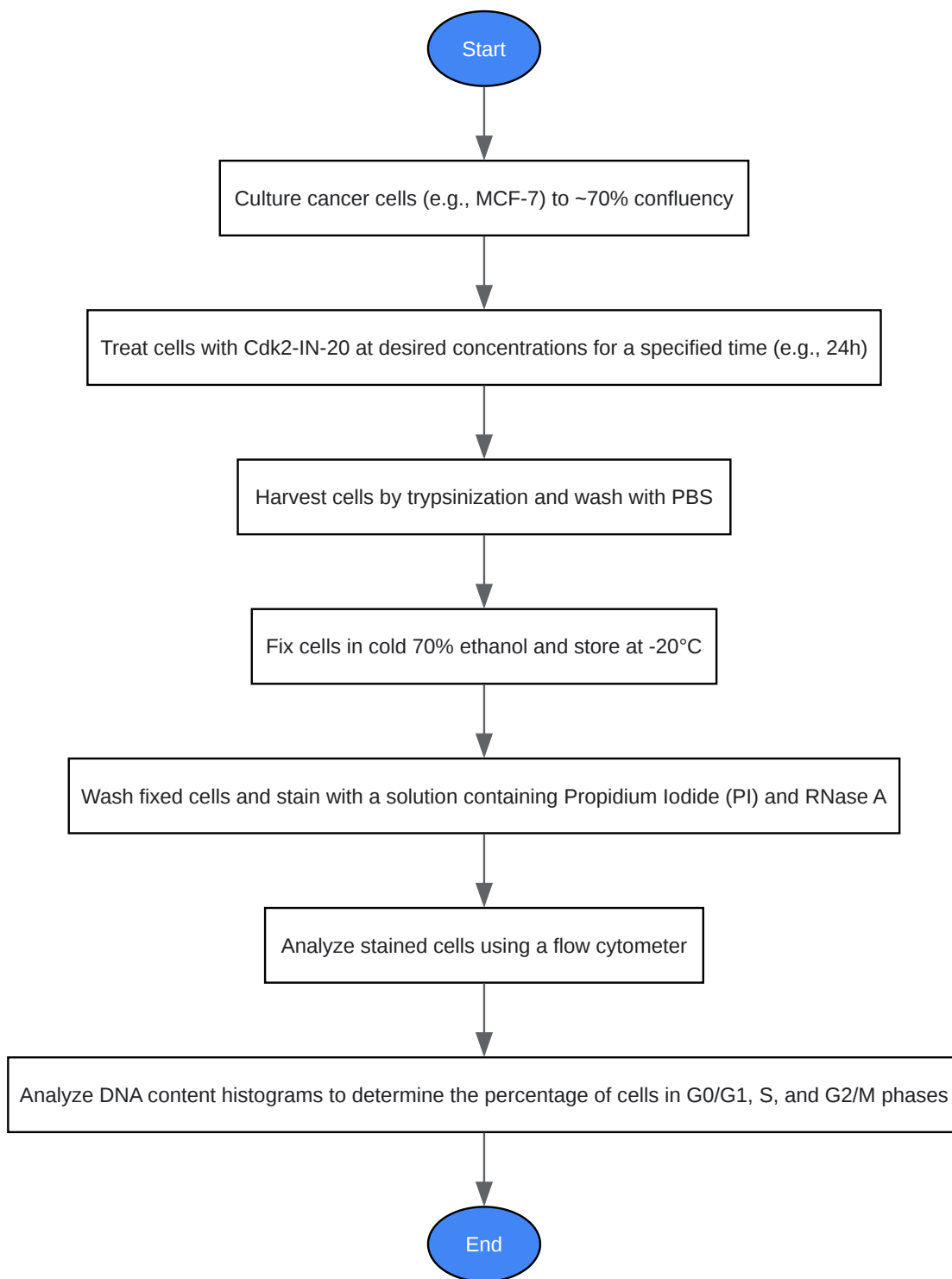
Chemical Structure of **Cdk2-IN-20**

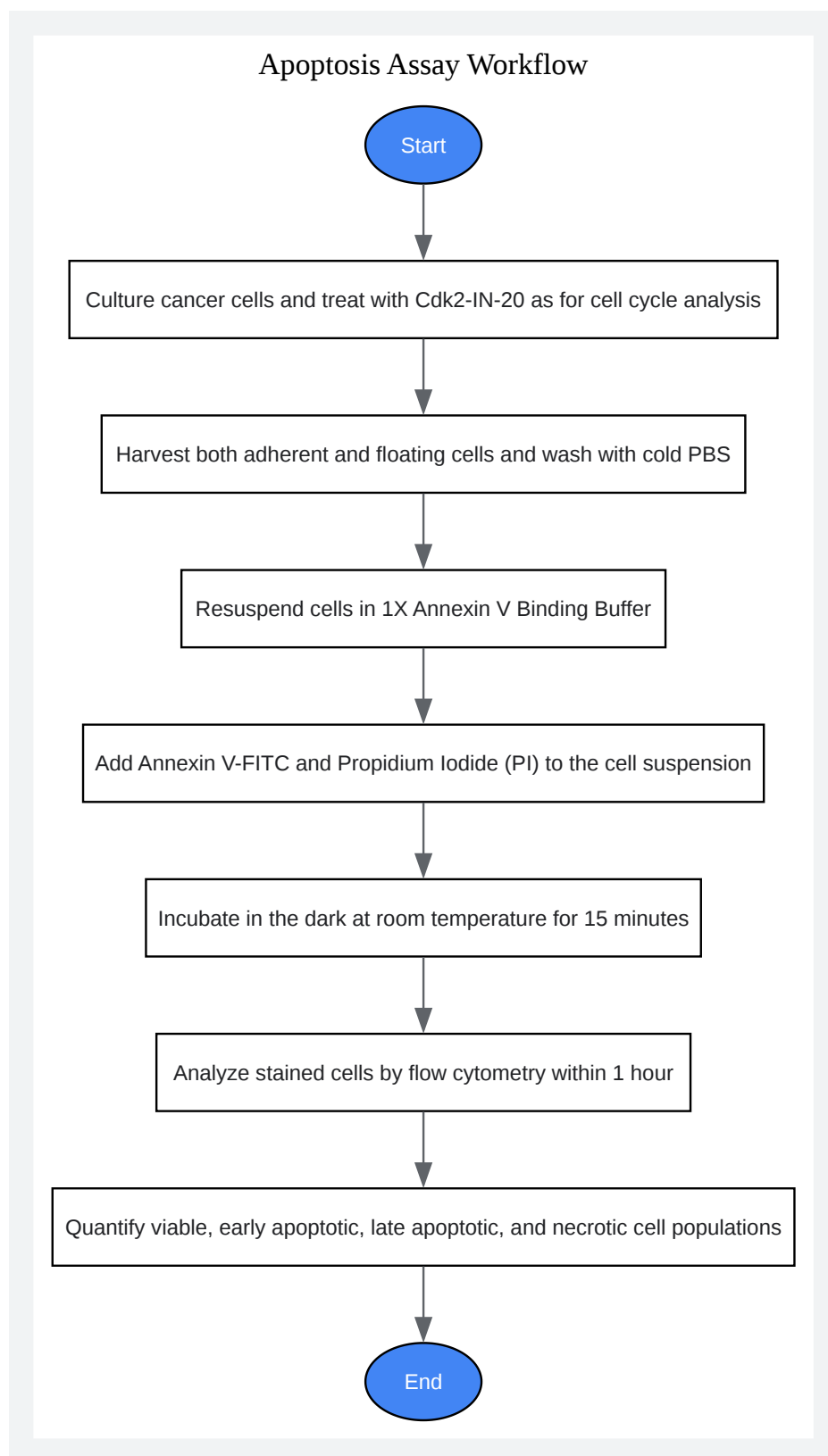


## CDK2 Kinase Assay Workflow



## Cell Cycle Analysis Workflow





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## References

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